BMS 214428 biological target and selectivity profile

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Compound of Interest

Compound Name:	*BMS 214428*
CAS No.:	*216508-01-9*
Cat. No.:	*B606223*

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Target Validation and Selectivity Profiling of BMS-214428: A Technical Monograph

Executive Summary

BMS-214428 is a potent, non-peptide antagonist targeting the Melanin-Concentrating Hormone Receptor 1 (MCH-1R).[1] Chemically distinct from many quinoline-based MCH antagonists, BMS-214428 utilizes a 1,4-dihydropyridine (DHP) scaffold—a structural class traditionally associated with L-type calcium channel blockers.[1]

This monograph details the biological validation of BMS-214428, focusing on its high-affinity binding to MCH-1R, its functional antagonism in G-protein signaling pathways, and the critical selectivity profiling required to distinguish its activity from off-target calcium channel modulation and hERG liability.[1]

Primary Biological Target: MCH-1R

The primary physiological target of BMS-214428 is the MCH-1R, a G-protein coupled receptor (GPCR) expressed predominantly in the lateral hypothalamus, playing a central role in energy homeostasis, feeding behavior, and emotional regulation.[1]

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Mechanism of Action

BMS-214428 functions as a competitive antagonist.[1] Under basal conditions, MCH-1R couples to

and

proteins.[1] Upon binding of the endogenous ligand (MCH), the receptor initiates a signaling cascade resulting in intracellular calcium mobilization and inhibition of cAMP accumulation.[1] BMS-214428 occupies the orthosteric binding pocket, preventing MCH-mediated conformational changes and silencing downstream signaling.[1]

Binding Affinity Profile

- Target: Human MCH-1R (hMCH-1R)[1]
- Binding Affinity (

  ): < 10 nM (High Affinity)[1]
- Functional Potency (

  ): Low nanomolar range in FLIPR calcium mobilization assays.[1]
- Species Cross-Reactivity: Retains high affinity across human, rat, and dog orthologs, facilitating translational PK/PD modeling.[1]

Selectivity Profile & Safety Pharmacology

The utility of BMS-214428 as a chemical probe relies on its selectivity window.[1] The DHP scaffold presents a unique challenge: avoiding activity at voltage-gated calcium channels (VGCC).[1]

Critical Off-Target Panel

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Target Class	Specific Target	Selectivity Threshold	Notes
GPCRs	MCH-2R	> 100-fold	MCH-2R is present in humans but not rodents; selectivity ensures translational relevance.[1]
Ion Channels	hERG ( )	> 30-fold	Critical safety margin.[1] Many MCH antagonists fail due to QT prolongation risks.[1]
Ion Channels	L-type Ca^{2+} Channels	> 1,000-fold	Crucial: The DHP scaffold must be optimized to lose calcium channel affinity while gaining MCH-1R affinity.[1]
Transporters	SERT / DAT	> 50-fold	To rule out monoamine reuptake inhibition as a confounder in anxiety/depression models.[1]

Structural Logic

The 1,4-dihydropyridine core of BMS-214428 is modified with bulky aryl substituents (e.g., the 4-phenyl-1-piperidinyl side chain) that sterically clash with the L-type calcium channel pore but form favorable hydrophobic interactions within the MCH-1R transmembrane bundle.[1]

Experimental Protocols

The following protocols are validated for characterizing BMS-214428 activity.

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Protocol A: Radioligand Binding Assay (Membrane)

Objective: Determine the equilibrium dissociation constant (

).[1]

- Membrane Prep: Transfect CHO-K1 cells with hMCH-1R cDNA.[1] Harvest cells and homogenize in ice-cold lysis buffer (50 mM Tris-HCl, 10 mM $MgCl_2$, pH 7.4). Centrifuge at 40,000 x g to isolate membranes.[1]
- Incubation: In a 96-well plate, combine:
  - 50 µL Membrane suspension (5-10 µg protein/well).[1]
  - 50 µL [^{125}I]-MCH (PerkinElmer) at ~0.1 nM final concentration.[1]
  - 50 µL BMS-214428 (serial dilution in DMSO/Buffer).
  - Non-specific binding (NSB): Define using 1 µM unlabeled MCH.[1]
- Equilibrium: Incubate for 60 minutes at 25°C.
- Harvest: Terminate via rapid vacuum filtration through GF/C glass fiber filters pre-soaked in 0.3% polyethyleneimine (PEI) to reduce non-specific binding.[1][2]
- Detection: Wash filters 3x with ice-cold buffer. Count bound radioactivity via liquid scintillation spectroscopy.[1]
- Analysis: Fit data to a one-site competition model:

  [1]

Protocol B: Functional Calcium Mobilization (FLIPR)

Objective: Measure functional antagonism of

-coupled signaling.

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- Seeding: Plate hMCH-1R-CHO cells in black-wall/clear-bottom 384-well plates (10,000 cells/well).[1] Incubate overnight.
- Dye Loading: Aspirate media and load cells with Fluo-4 AM calcium indicator dye in HBSS/HEPES buffer + 2.5 mM Probenecid (to inhibit dye efflux). Incubate 60 min at 37°C.
- Compound Addition: Add BMS-214428 (10-point dose response) using an automated liquid handler. Incubate 15 min.
- Agonist Challenge: Inject

  concentration of MCH peptide.
- Measurement: Monitor fluorescence (Ex 488 nm / Em 520 nm) on a FLIPR Tetra system.
- Analysis: Calculate

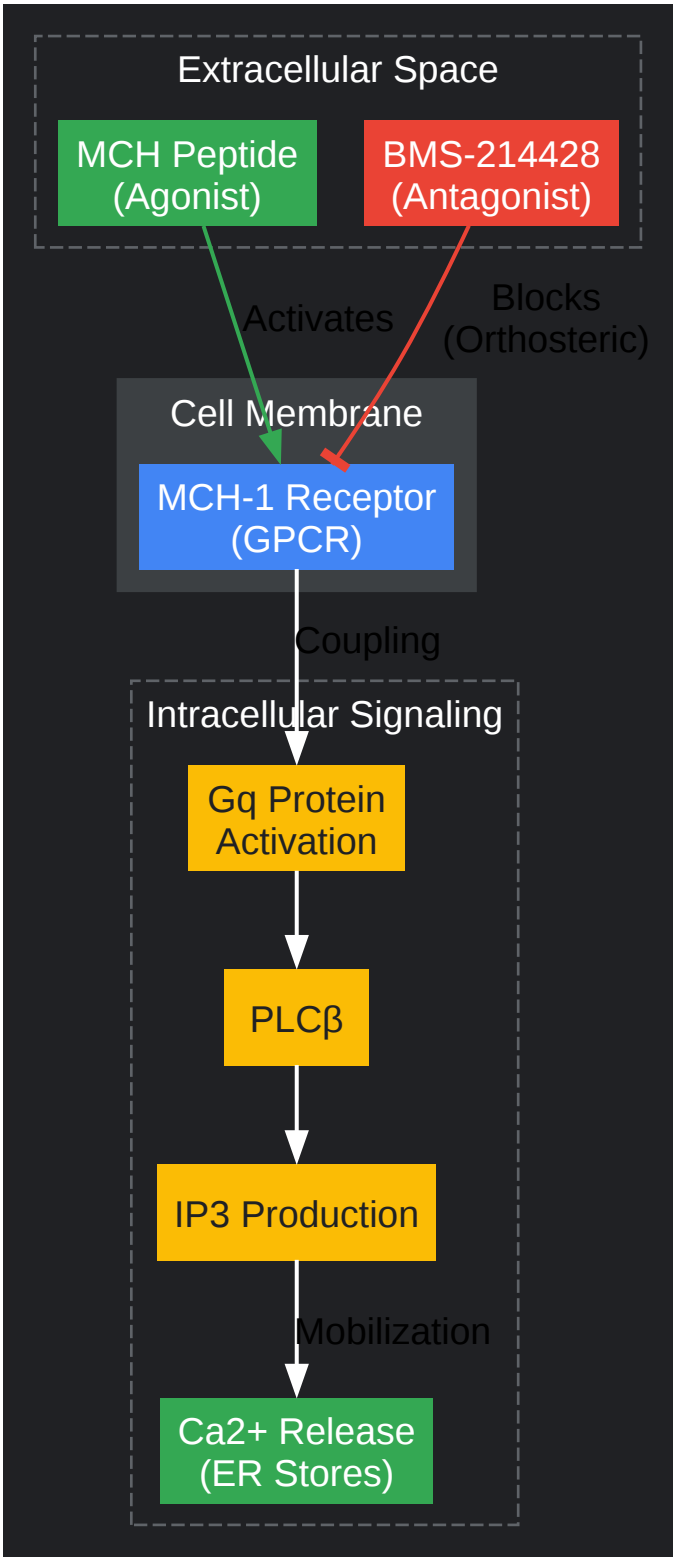
  based on the reduction of MCH-induced Calcium peak height.

Signaling Pathway & Screening Logic

The following diagrams illustrate the mechanism of action and the critical screening hierarchy used to validate BMS-214428.

Diagram: MCH-1R Antagonism Mechanism

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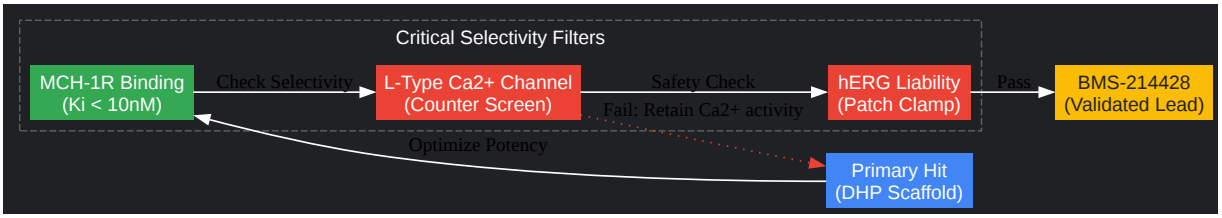


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Caption: BMS-214428 competitively blocks MCH binding, preventing Gq-mediated Phospholipase C (PLC) activation and subsequent intracellular calcium release.[1]

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Diagram: Selectivity Screening Workflow



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Caption: The critical path for BMS-214428 involved retaining MCH-1R potency while stripping the scaffold of its inherent Calcium Channel activity and minimizing hERG blockade.[1]

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